

An In-depth Technical Guide to Lead Salicylate

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Compound of Interest

Compound Name: *Lead salicylate*

Cat. No.: *B099369*

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This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and safety information for **lead salicylate**. The content is intended for researchers, scientists, and professionals in drug development and materials science.

Core Properties of Lead Salicylate

Lead salicylate is a chemical compound with the CAS number 15748-73-9.^{[1][2][3][4]} It is also known by other names such as Lead(II) salicylate and Bis(salicylato)lead. This compound exists as a soft, white, odorless crystalline powder.

Physicochemical Data

A summary of the key quantitative data for **lead salicylate** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	15748-73-9	
Molecular Formula	C ₁₄ H ₁₀ O ₆ Pb	
Molecular Weight	481.43 g/mol	
Appearance	Soft white odourless powder in crystalline form	
Melting Point	327.5 °C	
Boiling Point	1740 °C at 1013 hPa	
Density	11.33 g/cm ³ at 20 °C	
Vapor Pressure	1.33 hPa at 973 °C	
Solubility	Negligible in water; Soluble in DMSO	
Lead Content	43.0% min.	
Salicylic Acid Content	55.4% min.	
Volatile Matters	0.25% max.	

Applications

Lead salicylate has been primarily utilized as a burning rate catalyst in solid propellants. Specifically, it is added to nitramine modified double base propellants to adjust the combustion performance by reducing the pressure and temperature coefficients. It is also described as a combustion chemical.

Experimental Protocols

Synthesis of Normal Lead Salicylate

A common method for the preparation of normal **lead salicylate** involves the reaction of lead monoxide with salicylic acid in an aqueous slurry. This process is controlled by monitoring the pH of the reaction mixture, which indicates the formation of different **lead salicylate** salts.

Materials:

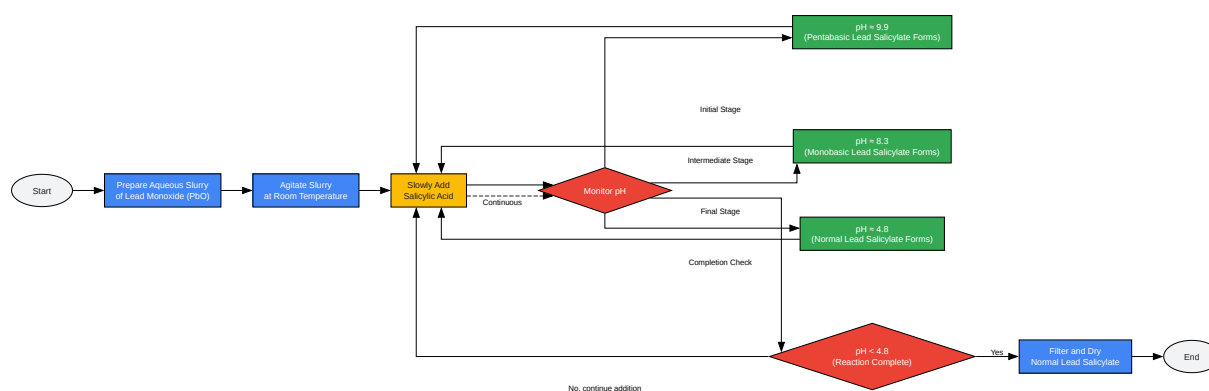
- Lead monoxide (PbO)
- Salicylic acid (C₇H₆O₃), finely powdered
- Water
- Lead acetate crystals (as a catalyst, optional)

Procedure:

- Prepare a slurry of lead monoxide in water in a suitable vessel. A small amount of lead acetate crystals can be added to initiate the reaction more rapidly.
- Agitate the slurry moderately at room temperature.
- Slowly and uniformly add finely powdered salicylic acid to the lead oxide suspension over a period of several hours.
- Monitor the pH of the slurry throughout the addition of salicylic acid. The pH will initially remain constant at approximately 9.9 during the formation of pentabasic **lead salicylate**.
- As more salicylic acid is added, the pH will abruptly drop to about 8.3, indicating the formation of monobasic **lead salicylate**.
- Continue the addition of salicylic acid. The pH will then remain constant at around 4.8 during the formation of normal **lead salicylate**.
- The completion of the reaction to form normal **lead salicylate** is indicated by a further abrupt drop in the pH value below 4.8.
- The resulting precipitate of normal **lead salicylate** can then be filtered and dried. This method avoids the significant product loss associated with washing, as seen in precipitation methods from solutions.

Visualized Experimental Workflow

The following diagram illustrates the workflow for the synthesis of normal **lead salicylate** as described in the experimental protocol.



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Caption: Workflow for the synthesis of normal **lead salicylate**.

Safety and Toxicology

Lead salicylate is classified as a hazardous substance. It is harmful if swallowed or inhaled. The compound poses a significant risk to reproductive health, as it may damage the unborn child and is suspected of impairing fertility. Prolonged or repeated exposure may cause

damage to organs. Furthermore, **lead salicylate** is toxic to aquatic life with long-lasting effects. Due to these hazards, it is restricted to professional users, and appropriate personal protective equipment, including eye shields, gloves, and a respirator, should be worn when handling this chemical. Disposal must be carried out in accordance with local, state, and national regulations for hazardous waste.

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